

PTP1B-IN-3 stability in different solvent and storage conditions

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Compound of Interest

Compound Name: PTP1B-IN-3

Cat. No.: B032549

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PTP1B-IN-3 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the stability, handling, and use of **PTP1B-IN-3**, a potent inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B).

Stability of PTP1B-IN-3

Proper storage and handling of **PTP1B-IN-3** are crucial for maintaining its integrity and ensuring reproducible experimental results. The stability of the compound varies depending on whether it is in solid form or dissolved in a solvent.

Storage Recommendations:

Form	Storage Temperature	Duration	Notes
Powder (Lyophilized)	-20°C	3 years[1][2]	Keep desiccated.[3]
In Solvent	-80°C	6 months[1] to 1 year[2]	Aliquot to avoid multiple freeze-thaw cycles.[3]
-20°C	1 month[1][3]		

Solvent Recommendations:

PTP1B-IN-3 is soluble in DMSO at a concentration of 50 mg/mL (138.10 mM).[1] It is important to use newly opened, non-hygroscopic DMSO, as moisture can significantly impact solubility.[1] For in vivo experiments, several solvent formulations are recommended to achieve a clear solution.[1]

Protocol	Solvent Composition	Solubility
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.90 mM)[1]
2	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (6.90 mM)[1]
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.90 mM)[1]

Troubleshooting Guide & FAQs

This section addresses common issues that may arise during the handling and use of **PTP1B-IN-3**.

Question: My **PTP1B-IN-3** powder won't fully dissolve in DMSO. What should I do?

Answer:

- Use fresh, high-quality DMSO: DMSO is hygroscopic and can absorb moisture from the air, which can reduce the solubility of **PTP1B-IN-3**. [1] Use a fresh, unopened bottle or a properly stored aliquot of anhydrous DMSO.
- Sonication/Heating: If precipitation or phase separation occurs, gentle heating and/or sonication can aid in dissolution. [1]
- Check Concentration: Ensure you are not exceeding the recommended solubility of 50 mg/mL in DMSO. [1]

Question: I am seeing inconsistent results in my cell-based assays. Could the stability of my **PTP1B-IN-3** stock solution be the issue?

Answer:

- **Storage Conditions:** Verify that your stock solution has been stored correctly. At -20°C, the solution is stable for up to one month, while at -80°C, it can be stored for up to six months.[\[1\]](#)
- **Freeze-Thaw Cycles:** Avoid multiple freeze-thaw cycles by preparing single-use aliquots of your stock solution.[\[3\]](#)
- **Working Solution Preparation:** It is recommended to prepare fresh working solutions for your experiments from a stock solution on the day of use.[\[1\]](#)

Question: What is the recommended method for preparing **PTP1B-IN-3** for in vivo studies?

Answer: For in vivo experiments, it is crucial to use a vehicle that ensures the solubility and bioavailability of the compound. A common method involves a multi-solvent system. For example, to prepare a 1 mL working solution, you can dissolve the compound in 100 µL of DMSO, then add 400 µL of PEG300, followed by 50 µL of Tween-80, and finally, bring the volume to 1 mL with saline.[\[4\]](#) Always prepare this solution fresh on the day of the experiment.
[\[1\]](#)

Experimental Protocols

PTP1B Enzyme Inhibition Assay:

This protocol outlines a general procedure for determining the IC₅₀ value of **PTP1B-IN-3** against the PTP1B enzyme.

Materials:

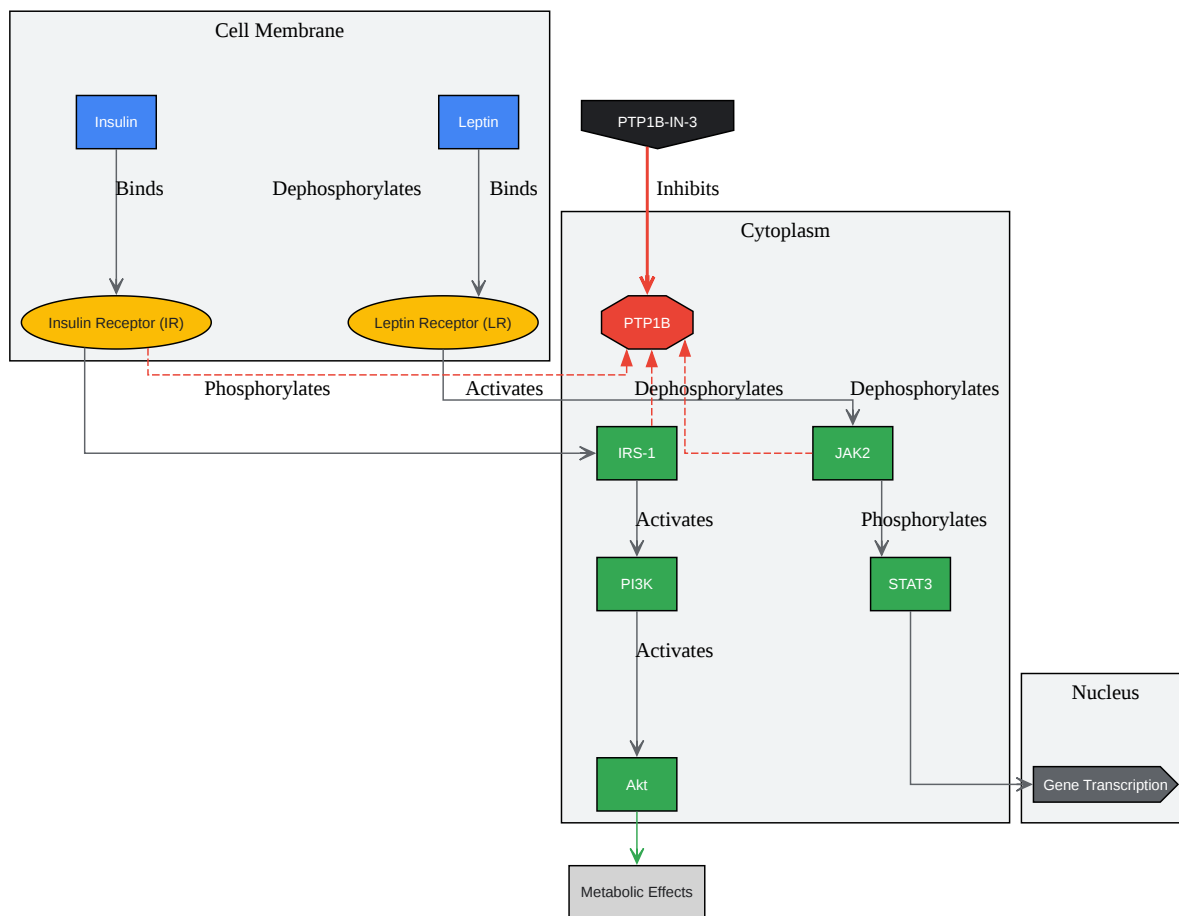
- Recombinant human PTP1B enzyme
- **PTP1B-IN-3**
- Assay Buffer (e.g., 50 mM HEPES, pH 7.2, 100 mM NaCl, 1 mM EDTA, 1 mM DTT)
- Substrate: p-nitrophenyl phosphate (pNPP)
- 96-well microplate

- Microplate reader

Procedure:

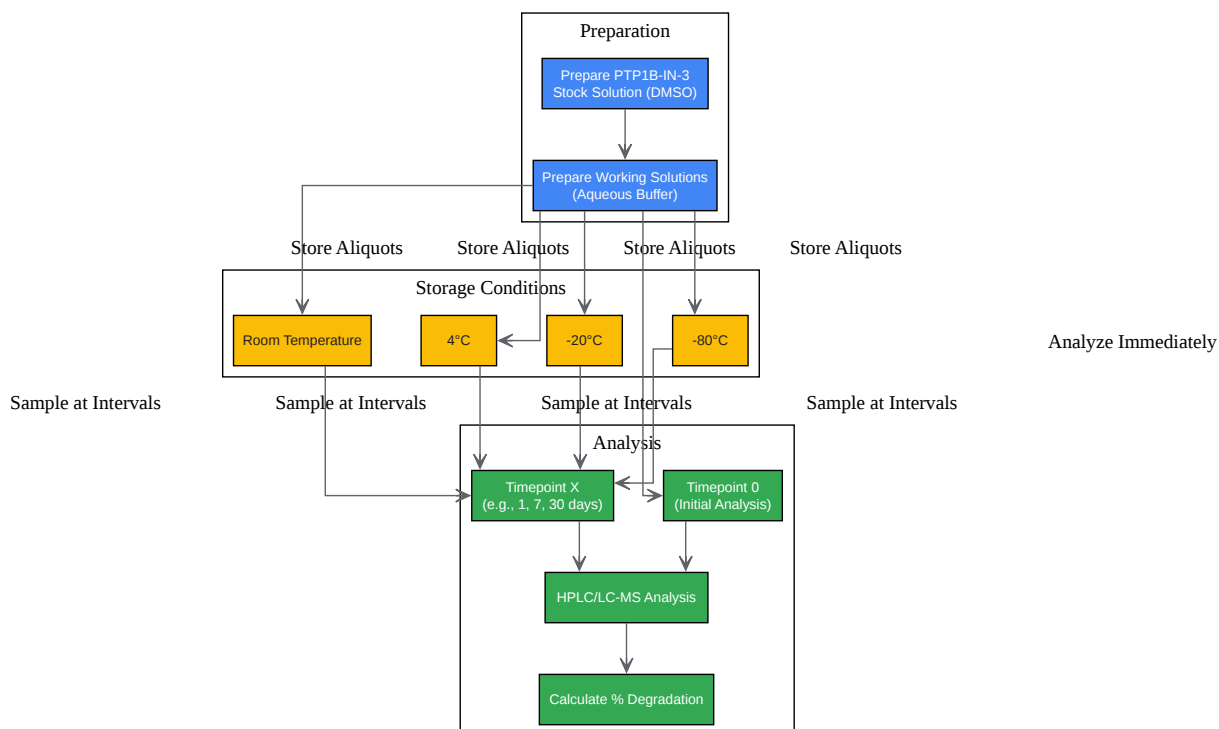
- Prepare **PTP1B-IN-3** Dilutions: Prepare a serial dilution of **PTP1B-IN-3** in DMSO. Further dilute these in the assay buffer to the desired final concentrations.
- Enzyme and Inhibitor Pre-incubation: Add a specific amount of PTP1B enzyme to each well of a 96-well plate. Add the diluted **PTP1B-IN-3** or vehicle control (DMSO in assay buffer) to the wells. Incubate at room temperature for a specified time (e.g., 15-30 minutes) to allow the inhibitor to bind to the enzyme.
- Initiate Reaction: Add the pNPP substrate to each well to start the enzymatic reaction.
- Incubate: Incubate the plate at a controlled temperature (e.g., 37°C) for a specific duration (e.g., 30-60 minutes).
- Stop Reaction: Stop the reaction by adding a stop solution (e.g., 1 M NaOH).
- Measure Absorbance: Read the absorbance of the product (p-nitrophenol) at 405 nm using a microplate reader.
- Data Analysis: Calculate the percentage of inhibition for each concentration of **PTP1B-IN-3** compared to the vehicle control. Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Visualizations



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Caption: PTP1B Signaling Pathway and Inhibition by **PTP1B-IN-3**.



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Caption: Workflow for Assessing **PTP1B-IN-3** Stability.

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